

## Molecular structure and bonding in 4-Nitropyrazole

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An In-depth Technical Guide to the Molecular Structure and Bonding in 4-Nitropyrazole

#### Introduction

**4-Nitropyrazole** is a five-membered, nitrogen-containing heterocyclic compound of significant interest in medicinal chemistry and materials science.[1][2] As a key intermediate, it serves as a building block for synthesizing various derivatives, including antibiotics, antifungal agents, and Leucine-Rich Repeat Kinase 2 (LRRK2) inhibitors for Parkinson's disease research.[1] Furthermore, its energetic properties, such as high density and low sensitivity, make it a focal point in the study of energetic materials.[2] This guide provides a comprehensive technical overview of the molecular structure, bonding, and characterization of **4-Nitropyrazole**, tailored for researchers, scientists, and professionals in drug development.

#### **Molecular Structure and Bonding**

The molecular structure of **4-Nitropyrazole** consists of a pyrazole ring substituted with a nitro group at the C4 position. The pyrazole ring is an aromatic heterocycle containing three carbon atoms and two adjacent nitrogen atoms. The presence of the electron-withdrawing nitro group significantly influences the electronic properties and reactivity of the pyrazole ring.[3] Theoretical studies, including quantum chemical calculations, have been employed to understand its geometric and electronic structure.[3][4] **4-Nitropyrazole** is considered the most stable isomer among nitropyrazoles with a single nitro group.[4][5]

**Caption:** Molecular structure of **4-Nitropyrazole**.



### **Crystallographic Data**

The solid-state structure of **4-Nitropyrazole** has been elucidated through single-crystal X-ray diffraction.[6][7] These studies reveal the precise spatial arrangement of atoms, intermolecular interactions, and packing patterns within the crystal lattice. The crystal system and unit cell parameters provide fundamental information for understanding its physical properties.

Parameter	Value	Reference
Crystal System	Triclinic	[6]
Space Group	P-1	
a	8.0329(11) Å	
b	9.6305(8) Å	[6]
С	9.9036(8) Å	[6]
α	74.393(7)°	[6]
β	81.560(9)°	[6]
У	83.196(9)°	[6]
Volume (V)	727.40(13) ų	[6]
Z	6	[6]
Calculated Density (ρ)	1.549 mg⋅mm <sup>-3</sup>	[6]

#### **Spectroscopic Characterization**

Spectroscopic techniques are essential for confirming the molecular structure of **4-Nitropyrazole**. Infrared (IR) spectroscopy identifies functional groups, while Nuclear Magnetic Resonance (NMR) spectroscopy provides information about the chemical environment of hydrogen atoms.



Technique	Wavenumber (cm <sup>-1</sup> ) / Chemical Shift (ppm)	Assignment	Reference
FT-IR (KBr)	3186	N-H stretch	[8]
1526	Asymmetric NO <sub>2</sub> stretch	[8]	
1353	Symmetric NO <sub>2</sub> stretch	[8]	
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	8.26 (d)	5-H	[8]
6.76 (d)	3-Н	[8]	

# Experimental Protocols Synthesis of 4-Nitropyrazole

A high-yield, "one-pot two-step" method has been developed for the synthesis of **4-Nitropyrazole**.[2][6]

- Preparation of Pyrazole Sulfate: Pyrazole is first reacted with concentrated sulfuric acid to form pyrazole sulfate.[2]
- Nitration: A nitrating mixture of fuming nitric acid (98%) and oleum (20% fuming sulfuric acid)
   is prepared.[2][6]
- Reaction: The pyrazole sulfate is then directly nitrated with the prepared mixture.
- Optimization: Optimal reaction conditions have been identified as a molar ratio of n(fuming nitric acid):n(oleum):n(concentrated sulfuric acid):n(pyrazole) = 1.5:3:2.1:1, a reaction temperature of 50 °C, and a reaction time of 1.5 hours, achieving a yield of up to 85%.[2][6]
- Purification: The resulting solid product is purified by recrystallization from an ether/hexane mixture.[8]

#### **Single Crystal X-ray Diffraction**



- Crystal Growth: A single crystal of **4-Nitropyrazole** suitable for diffraction is obtained, typically through slow evaporation of a saturated solution.
- Data Collection: The crystal is mounted on a goniometer in an X-ray single-crystal diffractometer. It is then irradiated with a monochromatic X-ray beam at a controlled temperature.
- Structure Solution and Refinement: The diffraction pattern is collected and processed. The resulting data is used to solve the crystal structure, determining the atomic positions within the unit cell. The structural model is then refined to achieve the best fit with the experimental data.[6]

#### **Spectroscopic Analysis**

- Infrared (IR) Spectroscopy: A solid sample of **4-Nitropyrazole** is mixed with potassium bromide (KBr) and pressed into a pellet. The FT-IR spectrum is then recorded to identify characteristic vibrational frequencies of the functional groups.[8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum is recorded by
  dissolving the sample in a deuterated solvent, such as DMSO-d<sub>6</sub>.[8] This allows for the
  determination of the chemical shifts and coupling patterns of the protons, confirming the
  substitution pattern on the pyrazole ring.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact mass of the molecule, confirming its elemental composition.

#### **Computational Modeling**

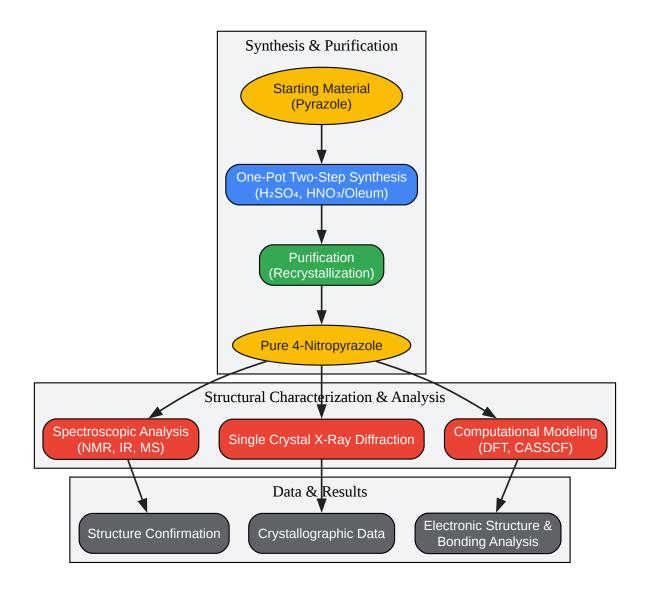
- Geometry Optimization: The molecular structure of 4-Nitropyrazole is optimized using quantum chemical methods, such as Density Functional Theory (DFT) with functionals like B3LYP.[4][8]
- Frequency Calculations: Vibrational frequencies are calculated to compare with experimental IR and Raman spectra, aiding in the assignment of spectral bands.[8]
- Electronic Structure Analysis: Advanced methods like Complete Active Space Self-Consistent Field (CASSCF) are used to explore the electronic states and potential



decomposition pathways of the molecule.[3]

## **Experimental and Analytical Workflow**

The following diagram illustrates the typical workflow for the synthesis and comprehensive characterization of **4-Nitropyrazole**.



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**Caption:** Workflow for Synthesis and Characterization of **4-Nitropyrazole**.

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